

"synthesis of N-(2-hydroxy-4-methylphenyl)formamide"

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Compound of Interest

Compound Name: *N-(2-hydroxy-4-methylphenyl)formamide*

Cat. No.: *B8519175*

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This technical guide details the precision synthesis of **N-(2-hydroxy-4-methylphenyl)formamide**, a critical intermediate often utilized in the preparation of bioactive heterocycles, specifically 6-methylbenzoxazole.

As a Senior Application Scientist, I have structured this guide to prioritize chemoselectivity. The primary challenge in this synthesis is not yield, but preventing the spontaneous cyclodehydration of the formamide product into its benzoxazole derivative—a common pitfall when reaction thermodynamics are uncontrolled.

Part 1: Strategic Analysis & Retrosynthesis

1.1 The Target Architecture

The molecule consists of a toluene core functionalized with an ortho-hydroxy formanilide motif.

- IUPAC Name: **N-(2-hydroxy-4-methylphenyl)formamide**
- Key Structural Feature: The ortho relationship between the hydroxyl (-OH) and formamido (-NHCHO) groups creates a "pre-organized" system prone to ring closure.

- Precursor Identification: The correct starting material is 2-amino-5-methylphenol (CAS: 2835-98-5).^{[1][2]}
 - Note on Regiochemistry: In the phenol numbering scheme (OH=1), the amine is at C2 and methyl at C5. Upon N-acylation, the aniline numbering takes precedence (N=1), placing the hydroxyl at C2 and the methyl at C4, preserving the para relationship between the nitrogen and the methyl group.

1.2 The Chemoselectivity Challenge

The reaction landscape is bifurcated. Kinetic control favors the Open-Chain Formamide (Target), while thermodynamic control drives the reaction toward the Cyclized Benzoxazole (Impurity/Downstream Product).

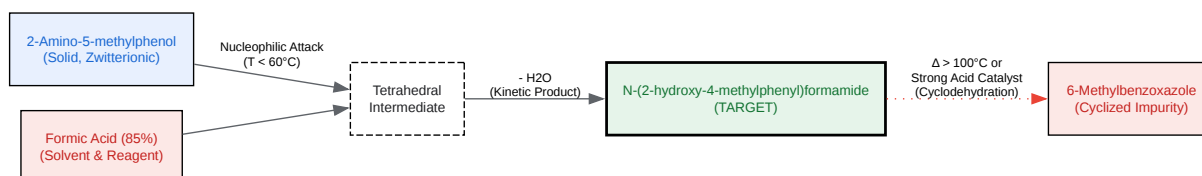
- Pathway A (Target): N-Formylation ()
- Pathway B (Over-reaction): Cyclodehydration ()

To isolate the formamide, we must ensure

by strictly limiting thermal energy and acidic catalytic turnover.

Part 2: Visualizing the Reaction Logic

The following diagram maps the synthesis workflow and the critical divergence point where process control is mandatory.



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Caption: Reaction pathway illustrating the kinetic trap required to isolate the formamide and avoid thermodynamic cyclization to benzoxazole.

Part 3: Experimental Protocol

This protocol utilizes a modified solvent-free formylation approach. While toluene azeotropes are common, they often require reflux temperatures (110°C) that risk cyclization. This method uses controlled heating in neat formic acid to maintain chemoselectivity.

3.1 Reagents & Stoichiometry

Component	Role	Eq.	MW (g/mol)	Notes
2-Amino-5-methylphenol	Substrate	1.0	123.15	Darkens on air exposure; use fresh.
Formic Acid (85% aq)	Reagent/Solvent	5.0 - 10.0	46.03	Excess drives equilibrium; water content suppresses cyclization.
Ethyl Acetate	Extraction	N/A	88.11	For workup.
Sodium Bicarbonate	Neutralization	N/A	84.01	Saturated aq. solution.

3.2 Step-by-Step Methodology

Step 1: Solubilization & Initiation

- Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser (open to air or loosely capped; strict inert atmosphere is not critical but helpful).
- Charge 2-amino-5-methylphenol (10.0 g, 81.2 mmol).
- Add 85% Formic Acid (40 mL) in a single portion.

- Observation: The solid will initially form a suspension. An exotherm may occur as the amine protonates.

Step 2: Controlled Reaction (The Critical Phase)

- Heat the mixture to 60°C using an oil bath. Do NOT exceed 70°C.
- Monitor reaction progress via TLC (System: 50% EtOAc/Hexanes).
 - Precursor Rf: ~0.3 (often streaks due to amine/phenol).
 - Target Rf: ~0.5 (distinct spot).
 - Benzoxazole Rf: ~0.8 (non-polar, moves near solvent front).
- Stir for 2–4 hours. The reaction is complete when the starting material spot disappears. If the benzoxazole spot appears, reduce heat immediately.

Step 3: Quench & Isolation

- Cool the reaction mixture to room temperature (20–25°C).
- Pour the mixture slowly into 200 mL of ice-cold water with vigorous stirring. The product may precipitate as a solid.
- If solid forms: Filter, wash with cold water, and dry.
- If oil/solution forms: Extract with Ethyl Acetate (3 x 50 mL).
 - Wash combined organics with Saturated NaHCO₃ (careful: CO₂ evolution) until pH is neutral (~7).
 - Wash with Brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.

Step 4: Purification (Optional)

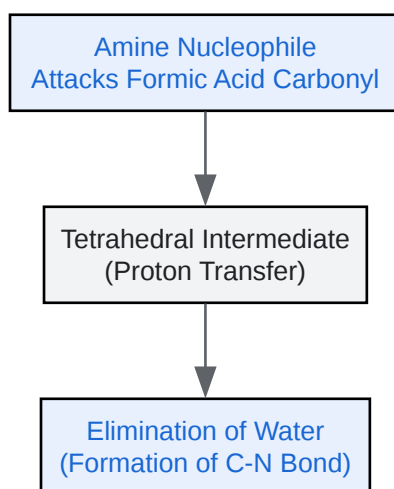
- The crude product is typically >90% pure.

- Recrystallization can be performed using Ethanol/Water (1:1). Avoid boiling ethanol for extended periods to prevent cyclization.

Part 4: Mechanistic Insight & Validation

4.1 Mechanism: Nucleophilic Acyl Substitution

The reaction proceeds via the nucleophilic attack of the amine lone pair onto the carbonyl carbon of formic acid.



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Caption: Step-wise mechanism of N-formylation.

Why Chemoselectivity Works Here: The activation energy (

) for N-formylation is significantly lower than that for the intramolecular attack of the phenol oxygen onto the formamide carbonyl (cyclization). By keeping the temperature at 60°C, we provide enough energy to cross the first barrier but insufficient energy to surmount the second.

4.2 Self-Validating Analytical Signals

To confirm you have the formamide and not the benzoxazole, look for these specific signals:

- ¹H NMR (DMSO-d₆):
 - Formyl Proton: You must see a signal (often split due to cis/trans rotamers) around 8.0 – 8.3 ppm.

- Amide NH: A broad singlet around 9.5 – 10.0 ppm (exchangeable with D₂O).
- Phenolic OH: A broad singlet around 9.0 – 10.0 ppm.
- Validation: If the NH and OH signals are missing and the formyl proton is absent (replaced by a C2-H on the benzoxazole ring shifted downfield), cyclization has occurred.
- IR Spectroscopy:
 - Target: Strong Carbonyl (C=O) stretch at 1650–1670 cm⁻¹ (Amide I).
 - Impurity: Absence of C=O; appearance of C=N stretch around 1610–1630 cm⁻¹.

Part 5: Troubleshooting

Issue	Diagnosis	Corrective Action
Low Yield / Incomplete Rxn	TLC shows starting material after 4h.	Increase temp to 70°C or add 0.1 eq. Sodium Formate as a buffer/catalyst.
Product is an Oil	Residual solvent or rotamer mixture.	Triturate with cold hexanes or diethyl ether to induce crystallization.
Benzoxazole Formation	Spot at R _f ~0.8; no Amide C=O in IR.	Reaction temp was too high (>80°C) or workup was too acidic. Keep pH neutral.

References

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